

An In-depth Technical Guide to the Crystal Structure Analysis of Titanium Selenide

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Compound of Interest

Compound Name: *Titanium selenide*

CAS No.: *12067-45-7*

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This technical guide provides a comprehensive overview of the crystal structure of **titanium selenide**, a transition metal dichalcogenide that has garnered significant interest for its unique electronic properties, including a charge density wave (CDW) transition. This document details the crystallographic parameters of various **titanium selenide** phases, outlines experimental protocols for their synthesis and analysis, and presents visualizations of their crystal structures and experimental workflows.

Introduction to Titanium Selenide

Titanium selenide (TiSe) and its various stoichiometric forms are layered materials with strong covalent bonding within layers and weak van der Waals interactions between them.^[1] This anisotropic structure gives rise to many of its interesting physical properties. The most studied phase, titanium diselenide (TiSe₂), is a semimetal that undergoes a transition to a commensurate CDW state at approximately 200 K.^[2] This guide will focus primarily on TiSe₂ while also providing available data on other known **titanium selenide** phases.

Crystal Structure of Titanium Selenide Phases

The titanium-selenium system encompasses several phases, each with a distinct crystal structure. The key crystallographic data for the most common phases are summarized below.

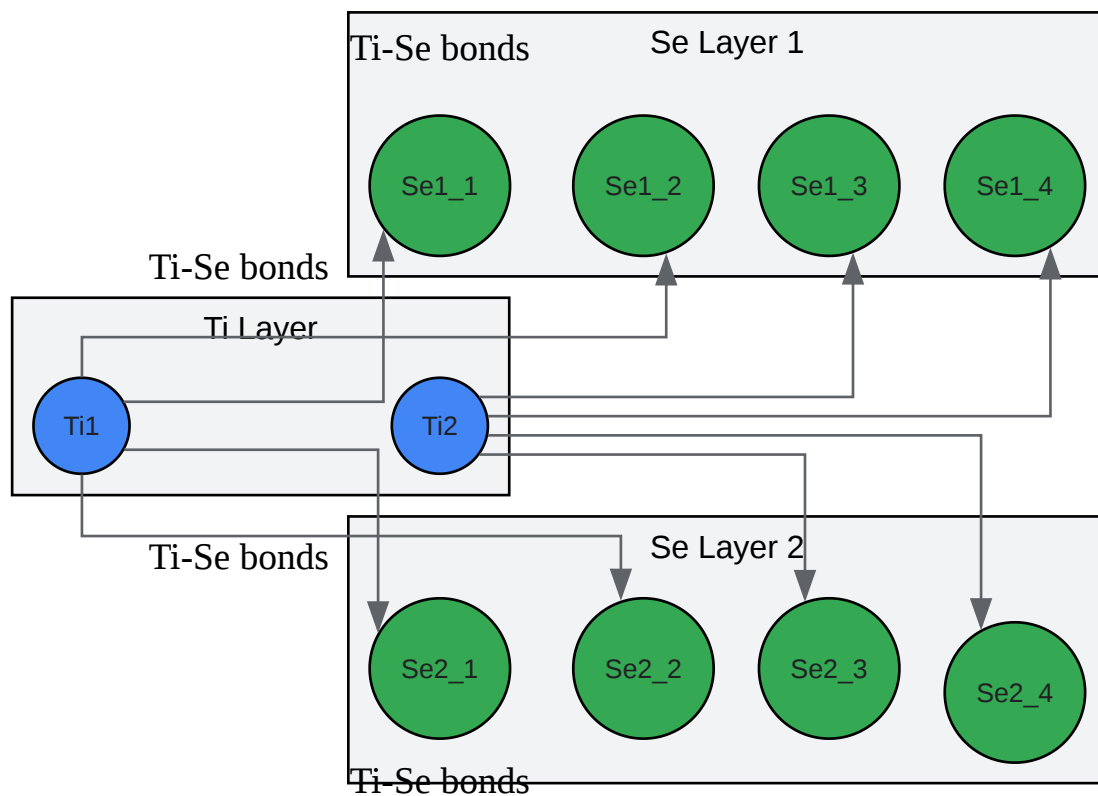
Titanium Diselenide (TiSe₂)

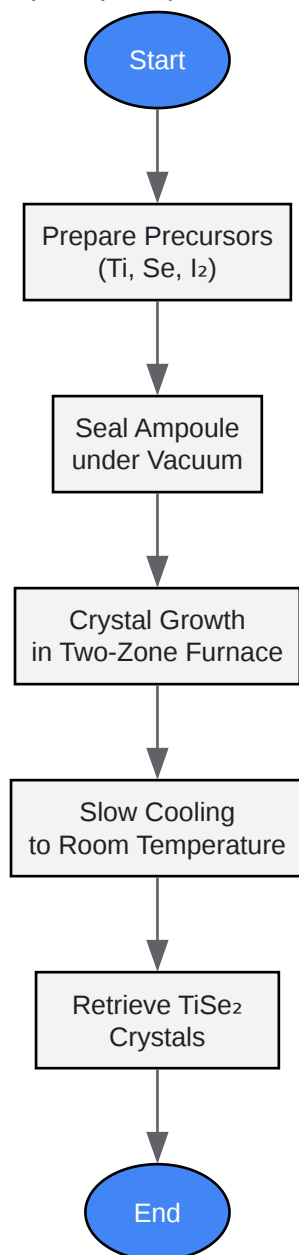
Titanium diselenide most commonly crystallizes in the 1T phase, which has a trigonal crystal system. This structure is analogous to that of cadmium iodide (CdI₂).^[3]

Table 1: Crystallographic Data for Titanium Diselenide (TiSe₂)

Parameter	Value	Reference
Crystal System	Trigonal	[1]
Space Group	P-3m1	[1]
a	3.54 Å	[1]
c	6.01 Å	[1]
α	90°	[1]
β	90°	[1]
γ	120°	[1]
Ti-Se Bond Length	2.538 Å	[4]
Coordination	Ti: Octahedral (6 Se) Se: Trigonal Pyramidal (3 Ti)	[3]

Below is a visualization of the crystal structure of 1T-TiSe₂.

Crystal Structure of 1T-TiSe₂

Chemical Vapor Transport (CVT) Workflow for TiSe_2 Synthesis

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- [3. researchgate.net \[researchgate.net\]](#)
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